

Introduction: The Chain of Custody is the Chain of Trust

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Compound of Interest

Compound Name:	Cgmp
CAS No.:	7665-99-8
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In **cGMP** (Current Good Manufacturing Practice) environments, a sample is only as valid as its history. If you cannot prove a sample was stored continuously within its defined specifications, the data it generates is legally and scientifically void. This guide addresses the "Black Box" of sample storage—transforming it from a passive holding phase into an active, validated process.

Module 1: The Storage Environment (Facilities & Equipment)

Q: How do I validate a new ultra-low temperature (ULT) freezer for **cGMP** use?

A: Validation is not just "plugging it in and checking the display." You must prove the unit maintains uniform temperature under load and stress. Follow the IQ/OQ/PQ lifecycle:

- Installation Qualification (IQ): Verify utilities (voltage, backup power), location (airflow clearance), and calibration of built-in sensors.

- Operational Qualification (OQ): Test alarms, door open recovery time, and empty chamber mapping.
- Performance Qualification (PQ): The critical step. Perform Thermal Mapping with a full load (or simulated load using glycol/beads) over 24–72 hours.

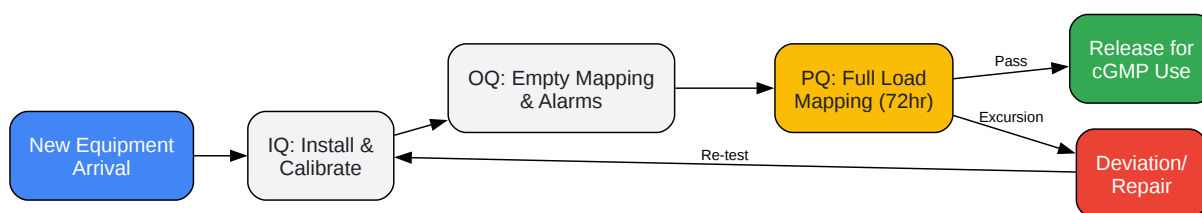
Key Protocol: Thermal Mapping Strategy

- Sensor Placement: Place independent data loggers in the geometric center, all corners, near the compressor, and near the door seal (the "worst-case" location).
- Acceptance Criteria: All points must remain within limits (e.g., $-80^{\circ}\text{C} \pm 10^{\circ}\text{C}$) during normal cycling and door openings.

Q: How often should we re-map our storage units? A: Re-mapping is required:

- Periodically: Typically every 3 years (risk-based).
- Event-Driven: After major repairs (compressor replacement), relocation, or significant changes to loading patterns.

Visual: Equipment Validation Logic



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Figure 1: The validation lifecycle (IQ/OQ/PQ) ensures equipment is fit for purpose before a single sample enters.

Module 2: Stability Conditions & Regulatory Standards

Q: What are the standard storage conditions I must maintain? A: Storage conditions are dictated by the intended market's climatic zone. For global drug development, follow ICH Q1A(R2) guidelines.

Table 1: ICH Q1A(R2) Standard Storage Conditions

Study Type	Storage Condition	Minimum Time Period
Long-term (General)	25°C ± 2°C / 60% RH ± 5% RH	12 Months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 Months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 Months
Refrigerated	5°C ± 3°C	12 Months
Frozen	-20°C ± 5°C	12 Months

Note: "Room Temperature" is not a **cGMP** metric. You must define it (typically 15°C–25°C) and monitor it.

Module 3: Chain of Custody (CoC) & Inventory

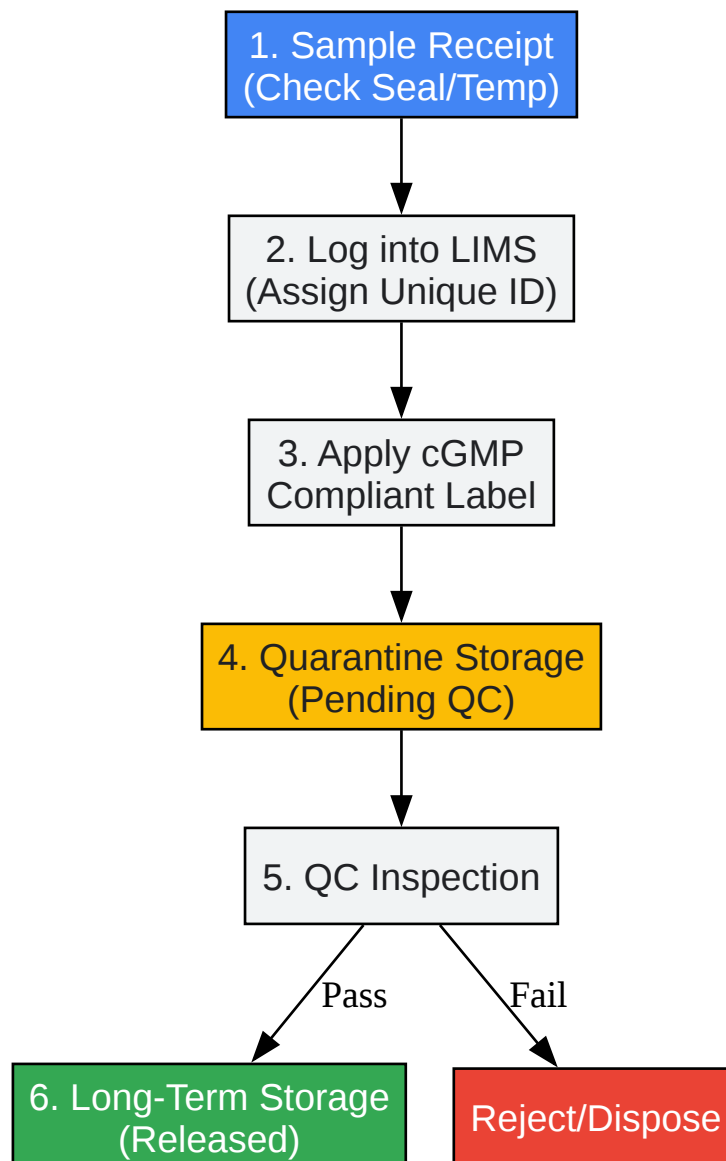
Q: A researcher moved a sample box without logging it. Is this a deviation? A: Yes. In **cGMP**, if it isn't documented, it didn't happen (or happened incorrectly).

- The Risk: "Lost" samples break the audit trail. If you cannot prove the sample was at -80°C during that hour, its stability is compromised.
- The Fix: Implement a "Check-in/Check-out" log (physical or LIMS). Every movement must record: Who (User ID), When (Timestamp), From (Location A), To (Location B), and Reason.

Q: How do we handle "Mixed" storage (GMP and non-GMP samples)? A: Segregation is mandatory.

- Physical Separation: Use separate freezers if possible.
- Spatial Separation: If sharing a unit, designate specific shelves for **cGMP** only. Label them clearly: "RESTRICTED: **cGMP** SAMPLES ONLY."
- Color Coding: Use distinct colored labels or box sleeves for **cGMP** materials to prevent accidental use in non-regulated experiments.

Visual: Sample Receipt & Custody Workflow



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Figure 2: The Chain of Custody begins at the loading dock. Samples are quarantined until verified.

Module 4: Troubleshooting & Deviation Management

Q: The freezer alarm went off over the weekend. The temperature reached -65°C (Set point -80°C). Are the samples lost? A: Not necessarily, but you must execute a Temperature Excursion Protocol.

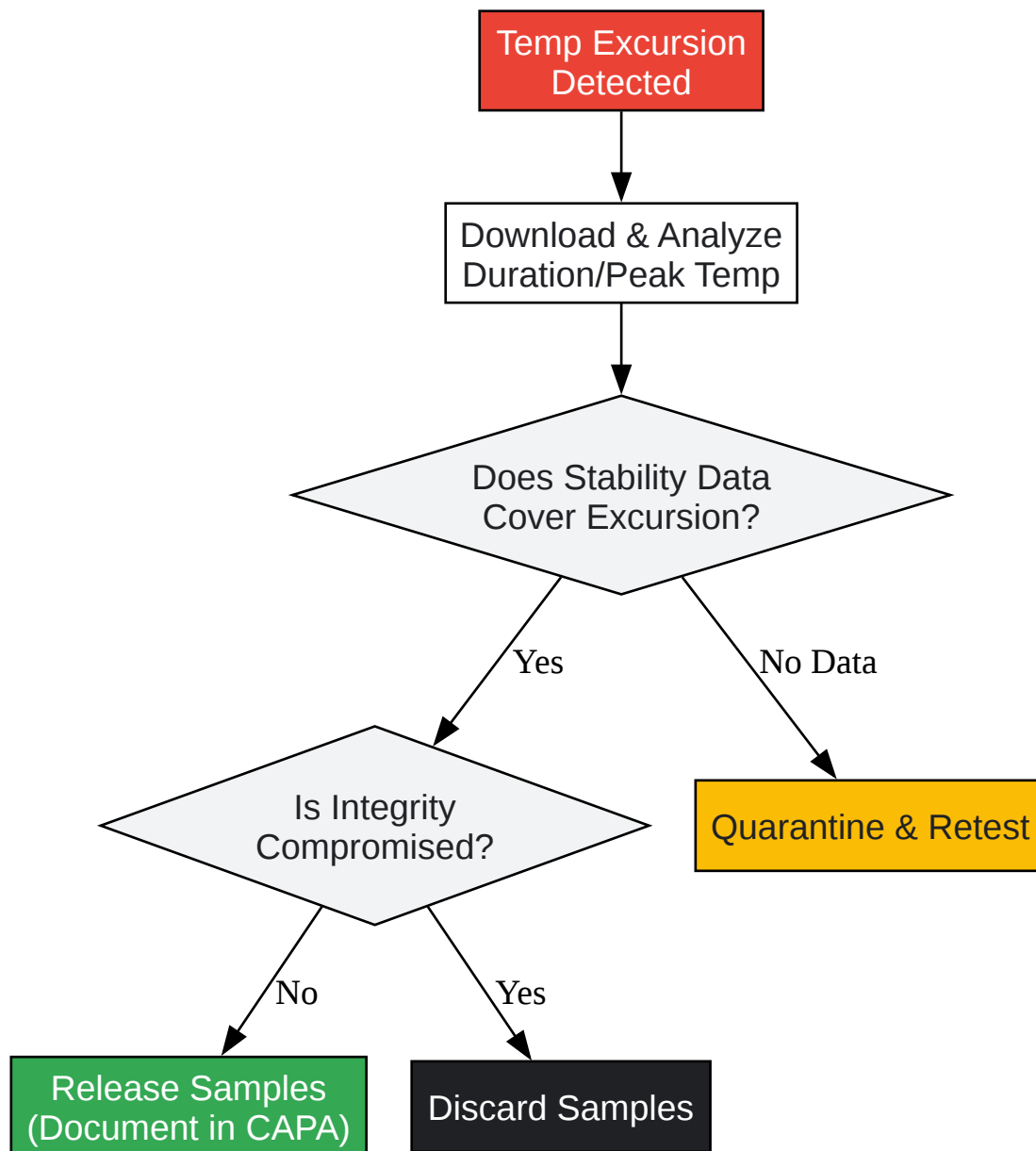
Step-by-Step Recovery Protocol:

- Quarantine Immediately: Move samples to a backup freezer. Label the affected unit "DO NOT USE."^[1]
- Download Data: Pull the raw data from the independent monitoring system (not just the freezer display).
- Calculate "Time Out of Refrigeration" (TOR): Determine exactly how long the samples were outside the validated range (e.g., warmer than -70°C).
- Stability Assessment: Compare the excursion data against your product's stability profile.
 - Scenario A: Stability data shows product is stable at -20°C for 24 hours. Result: Release.
 - Scenario B: No stability data exists for $> -70^{\circ}\text{C}$. Result: Discard or Retest (if protocol allows).

Q: What happens during a power failure? A: Your facility must have a hierarchy of defense:

- UPS (Uninterruptible Power Supply): Keeps the monitoring system and alarms running.
- Backup Generator: Kicks in within 60 seconds to power the compressors.
- CO₂/LN₂ Backup: Injectable coolant systems that maintain temperature for 4–6 hours if the generator fails.

Visual: Excursion Decision Matrix



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Figure 3: Decision tree for handling temperature excursions based on scientific data.

References

- FDA 21 CFR Part 211.170 - Reserve Samples. U.S. Food & Drug Administration.[2][3]

- ICH Q1A(R2) - Stability Testing of New Drug Substances and Products. International Council for Harmonisation.[4][5]
- WHO Annex 9 - Model guidance for the storage and transport of time- and temperature-sensitive pharmaceutical products. World Health Organization.[6][7]
- USP <1079> - Good Storage and Distribution Practices for Drug Products. U.S. Pharmacopeia. (Access via USP subscription).

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